

Application Notes and Protocols: S-Thanatin

Gene Expression and Recombinant Production

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Compound of Interest

Compound Name: *S-Thanatin*

Cat. No.: *B15563242*

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Introduction

Thanatin is a 21-amino acid antimicrobial peptide (AMP) originally isolated from the spined soldier bug, *Podisus maculiventris*. It exhibits a broad spectrum of activity against Gram-negative and Gram-positive bacteria, as well as fungi.[1][2][3] **S-Thanatin**, an analog with a serine substitution for threonine at position 15, has also demonstrated potent antimicrobial properties.[1][4] The primary mechanism of action for Thanatin involves the disruption of the outer membrane of Gram-negative bacteria by targeting the lipopolysaccharide (LPS) transport (Lpt) system, making it a promising candidate for the development of new antibiotics to combat multidrug-resistant pathogens. This document provides detailed application notes and protocols for the gene expression and recombinant production of **S-Thanatin**.

Data Presentation: Recombinant Production and Antimicrobial Activity

Recombinant Production of Thanatin and S-Thanatin

The following table summarizes the recombinant production of Thanatin and its analogs in various expression systems.

Expression System	Vector	Product	Yield	Reference
Pichia pastoris	Constitutive expression vector	Recombinant Thanatin (rThan)	Up to 20 mg/L	
Escherichia coli BL21 (DE3)	S-thanatin-Trxa-pET32a	Recombinant S-Thanatin	Not specified	
Human Embryonic Kidney (HEK293) cells	pGH and pcDNA3.1+	Recombinant Thanatin	Higher than P. pastoris	
Transgenic Arabidopsis thaliana	pGWB11 (with FLAG tag)	Cht1SP-thanatin(S)-FLAG	Not specified	

Antimicrobial Activity of Thanatin and S-Thanatin

The table below presents the Minimum Inhibitory Concentrations (MICs) of recombinant and synthetic Thanatin against a panel of microorganisms.

Peptide	Microorganism	Strain	MIC (µM)	Reference
Recombinant Thanatin (rThan)	Klebsiella pneumoniae	MDR strain 0980	10	
Synthetic Thanatin (sThan)	Klebsiella pneumoniae	MDR strain 0980	10	
Ciprofloxacin (control)	Klebsiella pneumoniae	MDR strain 0980	40	
Thanatin	Aerococcus viridans	< 5		
Thanatin	Micrococcus luteus	< 5		
Thanatin	Bacillus megaterium	< 5		
Thanatin	Bacillus subtilis	< 5		
Thanatin	Enterococcus faecalis	ATCC 29212	0.5	
Thanatin	Streptococcus pyogenes	ATCC 19615	0.5	
Thanatin	Staphylococcus aureus	ATCC 25923	1	
Recombinant Thanatin	Staphylococcus aureus	ATCC 12923	Potent activity	
Recombinant Thanatin	Escherichia coli	ATCC 25922	Highest MIC value	
Thanatin	Neurospora crassa	< 5		
Thanatin	Botrytis cinerea	< 5		
Thanatin	Nectria haematococca	< 5		

Thanatin	Trichoderma viride	< 5
Thanatin	Alternaria brassicicola	< 5
Thanatin	Fusarium culmorum	< 5

Experimental Protocols

Protocol 1: Recombinant Production of S-Thanatin in E. coli

This protocol is based on the expression of **S-Thanatin** as a fusion protein in E. coli, a common strategy to prevent the degradation of small peptides and to facilitate purification.

1. Gene Synthesis and Codon Optimization:

- Synthesize the gene encoding **S-Thanatin**. The amino acid sequence is a 21-residue peptide.
- Codon-optimize the gene sequence for expression in E. coli.
- Incorporate restriction sites at the 5' and 3' ends for cloning into an expression vector (e.g., pET series).
- To enhance expression and aid in purification, the **S-Thanatin** gene can be fused to a carrier protein, such as Thioredoxin (Trx), with an intervening protease cleavage site (e.g., Thrombin).

2. Construction of the Expression Vector:

- Digest the synthesized gene and the expression vector (e.g., pET32a) with the selected restriction enzymes.
- Ligate the digested gene into the linearized vector.

- Transform the ligation product into a suitable cloning strain of *E. coli* (e.g., DH5 α).
- Select for positive clones by antibiotic resistance and confirm the insertion by colony PCR and DNA sequencing.

3. Protein Expression:

- Transform the confirmed expression vector into an expression strain of *E. coli* (e.g., BL21(DE3)).
- Inoculate a single colony into 5 mL of LB medium containing the appropriate antibiotic and grow overnight at 37°C with shaking.
- The next day, inoculate 1 L of LB medium with the overnight culture and grow at 37°C with shaking until the OD600 reaches 0.6-0.8.
- Induce protein expression by adding IPTG to a final concentration of 0.5-1 mM.
- Continue to incubate the culture at a lower temperature (e.g., 16-25°C) for several hours (4-16 hours) to promote proper protein folding.

4. Cell Lysis and Fusion Protein Purification:

- Harvest the cells by centrifugation.
- Resuspend the cell pellet in lysis buffer (e.g., 50 mM Tris-HCl, 150 mM NaCl, pH 7.5).
- Lyse the cells by sonication or high-pressure homogenization.
- Clarify the lysate by centrifugation to remove cell debris.
- Purify the fusion protein from the soluble fraction using affinity chromatography (e.g., Ni-NTA affinity chromatography if a His-tag is present on the fusion partner).

5. Cleavage of the Fusion Protein and Purification of **S-Thanat**in:

- Cleave the purified fusion protein with a specific protease (e.g., Thrombin) to release the **S-Thanat**in peptide.

- Purify the released **S-Thanatin** from the fusion partner and the protease using reverse-phase high-performance liquid chromatography (RP-HPLC).

6. Verification of Purified **S-Thanatin**:

- Confirm the purity and molecular weight of the final product using SDS-PAGE and mass spectrometry.

Protocol 2: Recombinant Production of Thanatin in *Pichia pastoris*

This protocol describes the constitutive expression and secretion of recombinant Thanatin (rThan) from *P. pastoris*, which can simplify downstream purification.

1. Gene Synthesis and Vector Construction:

- Synthesize the gene encoding Thanatin, codon-optimized for *P. pastoris*.
- Incorporate a secretion signal sequence (e.g., the α -mating factor from *Saccharomyces cerevisiae*) at the N-terminus of the Thanatin gene.
- Clone the construct into a suitable *P. pastoris* expression vector that allows for constitutive expression.

2. Transformation of *P. pastoris*:

- Linearize the expression vector and transform it into a suitable *P. pastoris* strain (e.g., X-33) by electroporation.
- Select for positive transformants on appropriate selection plates.

3. Screening for High-Expressing Clones:

- Screen individual colonies for rThan expression by growing them in small-scale cultures.
- Analyze the culture supernatant for the presence of rThan by SDS-PAGE or dot blot analysis.

4. Large-Scale Culture and Protein Production:

- Inoculate a high-expressing clone into a suitable culture medium.
- Grow the culture under optimal conditions for constitutive expression. A high production level of up to 20 mg/L of rThan from the culture medium has been reported.

5. Purification of Secreted rThan:

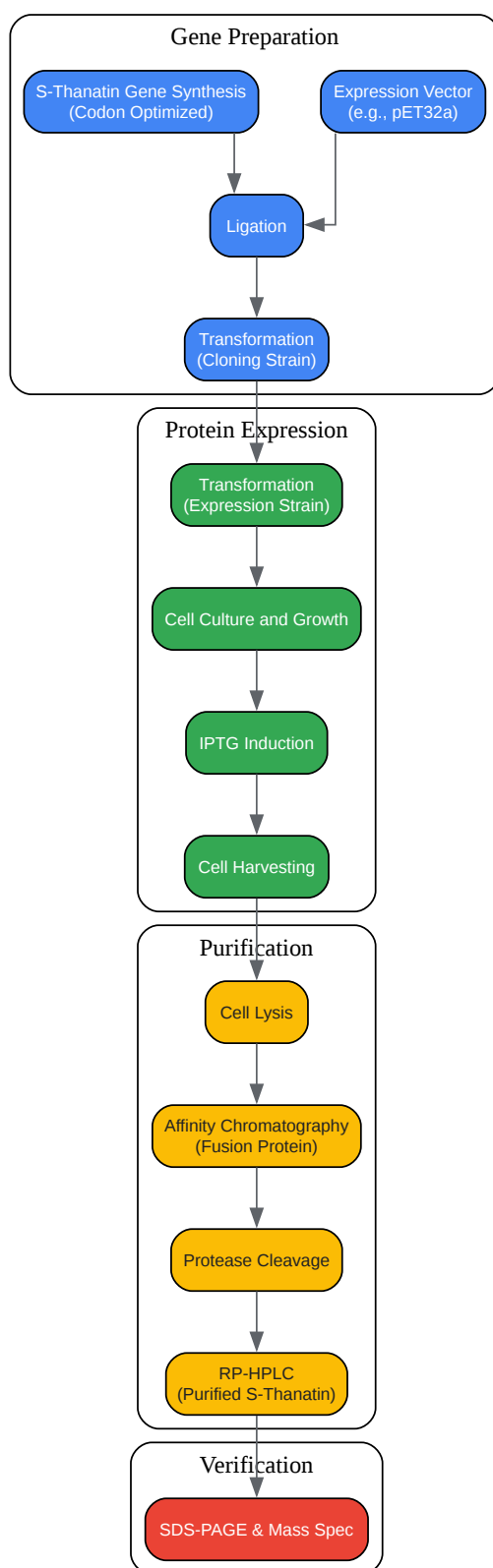
- Separate the yeast cells from the culture medium by centrifugation.
- Concentrate the supernatant containing the secreted rThan.
- Purify rThan from the concentrated supernatant using chromatographic techniques, such as ion-exchange chromatography followed by RP-HPLC.

6. Verification of Purified rThan:

- Analyze the purity and identity of the final product by SDS-PAGE and mass spectrometry.

Visualizations

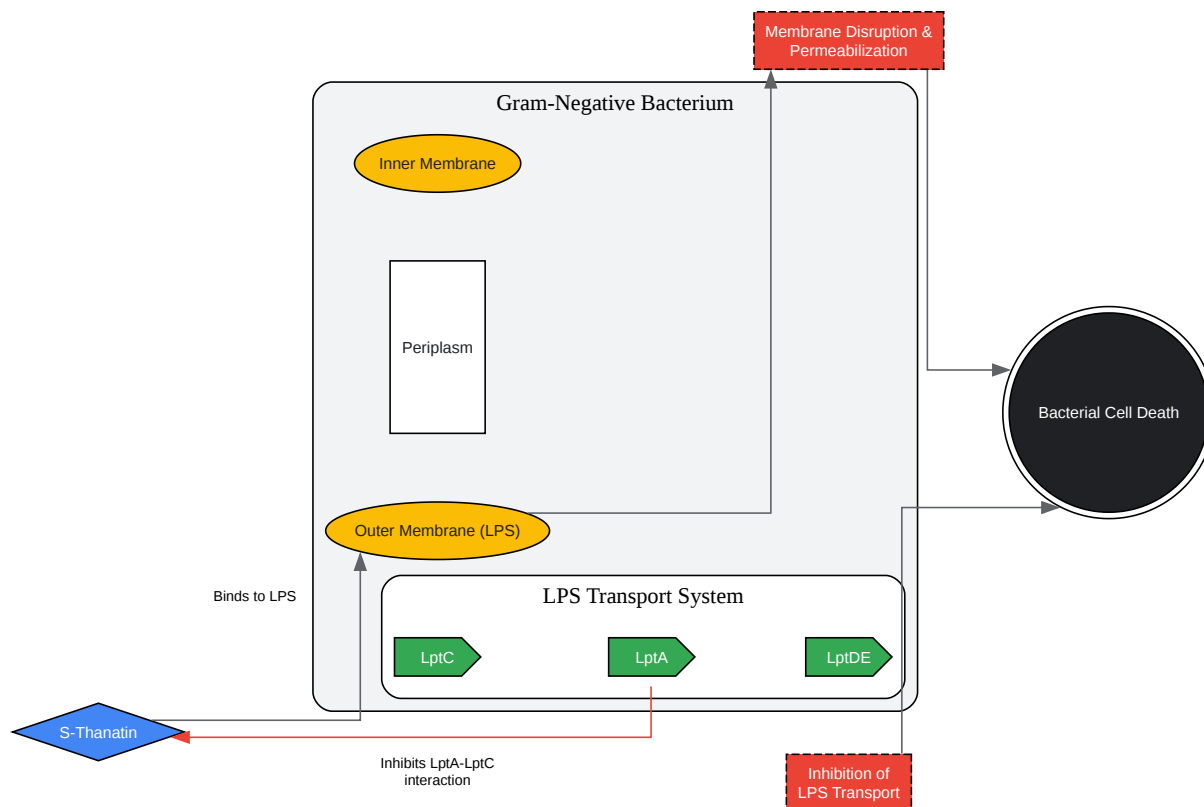
Experimental Workflow for Recombinant S-Thanatin Production



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Caption: Workflow for recombinant **S-Thanatins** production in E. coli.

Mechanism of Action of S-Thanatin



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Caption: Mechanism of action of **S-Thanatin** against Gram-negative bacteria.

Signaling Pathway / Mechanism of Action

Thanatin and its analog **S-Thanatin** exert their antimicrobial effects, particularly against Gram-negative bacteria, through a multi-faceted mechanism that primarily targets the integrity and biogenesis of the bacterial outer membrane.

- **Interaction with Lipopolysaccharide (LPS):** Thanatin is highly cationic and interacts with the negatively charged LPS molecules in the outer membrane of Gram-negative bacteria. This interaction displaces divalent cations (Mg^{2+} and Ca^{2+}) that are crucial for stabilizing the LPS layer, leading to the destabilization and permeabilization of the outer membrane.
- **Inhibition of the LPS Transport (Lpt) System:** A key aspect of Thanatin's mechanism is its ability to inhibit the Lpt system, which is responsible for transporting LPS from the inner membrane to the outer membrane. Specifically, Thanatin binds with high affinity to LptA and LptD, two protein components of this transport machinery. By binding to LptA, Thanatin disrupts the interaction between LptA and LptC, which is a critical step in the formation of the protein bridge that shuttles LPS across the periplasm. This disruption halts the biogenesis of the outer membrane, ultimately leading to bacterial cell death.
- **Inhibition of Metallo- β -Lactamases:** In addition to its effects on the bacterial membrane, Thanatin has been shown to inhibit the enzymatic activity of New Delhi metallo- β -lactamase-1 (NDM-1) by displacing zinc ions from its active site. This action can restore the efficacy of carbapenem antibiotics against resistant bacteria.

The dual mechanism of disrupting the outer membrane and inhibiting the essential Lpt system makes Thanatin a potent antimicrobial agent and a promising lead for the development of new therapeutics to combat antibiotic-resistant infections.

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